

CAY10464: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: CAY10464

Cat. No.: B027634

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research professionals and is not a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always consult the official SDS for **CAY10464** before handling this compound.

Introduction

CAY10464 is a potent and selective antagonist of the Aryl Hydrocarbon Receptor (AhR), with a K_i of 1.4 nM in rabbit liver cytosol preparations.[1] It is a stilbene derivative, identified as 1,3-dichloro-5-[(1E)-2-(4-methoxyphenyl)ethenyl]-benzene.[1] Due to its potential for use in cancer and metabolic disease research, understanding its safety profile and proper handling procedures is critical for laboratory personnel.[2][3][4] This guide provides a detailed overview of the available safety information, recommended handling protocols, and relevant biological pathways.

Safety and Toxicological Data

While specific quantitative toxicological data such as LD50 or LC50 values for **CAY10464** are not publicly available in the provided search results, general safety precautions for potent small molecules should be strictly followed. The toxicological properties have not been thoroughly investigated.[5]

Table 1: Physical and Chemical Properties

Property	Value	Reference
Formal Name	1,3-dichloro-5-[(1E)-2-(4-methoxyphenyl)ethenyl]-benzene	[1]
CAS Number	688348-37-0	[1]
Molecular Formula	C15H12Cl2O	[1]
Molecular Weight	279.2 g/mol	[1]
Purity	≥98%	[1]
Formulation	A crystalline solid	[1]
Solubility	DMF: 30 mg/ml, DMSO: 30 mg/ml, Ethanol: 10 mg/ml	[1]
Storage	-20°C	[3] [4]
Stability	≥ 4 years	[1]

Table 2: Hazard Identification and Precautionary Statements

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	Precautionary Statement
Acute Toxicity (Oral, Dermal, Inhalation)	Not Classified	Warning	May be harmful if swallowed, in contact with skin, or if inhaled.	P261, P280, P301+P312, P302+P352, P304+P340
Skin Corrosion/Irritation	Not Classified	Warning	May cause skin irritation.	P264, P280, P302+P352, P332+P313
Serious Eye Damage/Eye Irritation	Not Classified	Warning	May cause serious eye irritation.	P264, P280, P305+P351+P338, P337+P313
Specific Target Organ Toxicity	Not Classified	Warning	May cause respiratory irritation.	P261, P271, P304+P340, P312

*Note: This classification is based on general recommendations for handling research chemicals of unknown toxicity. The official SDS from the supplier should be consulted for definitive hazard information.

Experimental Protocols: Safe Handling Procedures

The following are generalized experimental protocols for the safe handling of potent research compounds like **CAY10464**.

3.1. Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) should be worn. Change gloves immediately if contaminated.
- **Body Protection:** A lab coat must be worn. For procedures with a risk of splashing, a chemically resistant apron is recommended.

- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator is required.

3.2. Engineering Controls

- All work with solid **CAY10464** or concentrated solutions should be conducted in a certified chemical fume hood.
- Ensure adequate ventilation in all storage and handling areas.

3.3. Spill and Waste Disposal

- Spills: In case of a spill, evacuate the area. Wear appropriate PPE. For solid spills, carefully sweep up the material to avoid generating dust and place it in a sealed container for disposal. For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container.
- Waste Disposal: Dispose of all waste materials containing **CAY10464** in accordance with local, state, and federal regulations for hazardous chemical waste.

Visualizations

4.1. Safe Handling Workflow

The following diagram illustrates the recommended workflow for the safe handling of **CAY10464** in a laboratory setting.

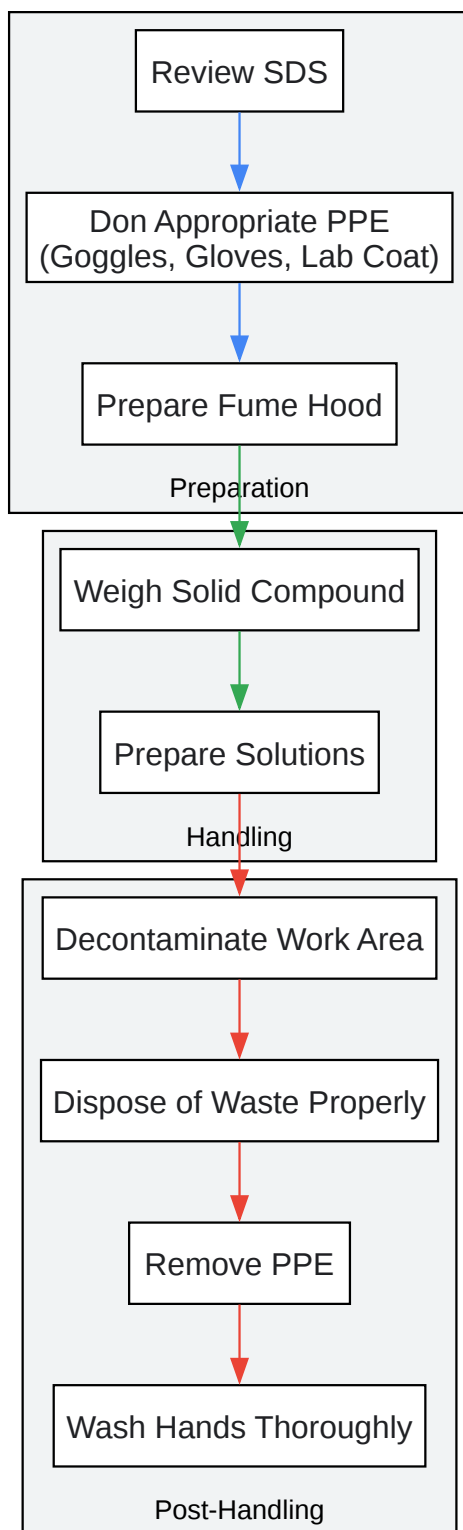


Figure 1: Safe Handling Workflow for CAY10464

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Figure 1: Safe Handling Workflow for **CAY10464**

4.2. Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

CAY10464 is an antagonist of the AhR signaling pathway. Understanding this pathway is crucial for interpreting its biological effects and potential toxicological profile. The diagram below provides a simplified overview of the AhR signaling cascade.

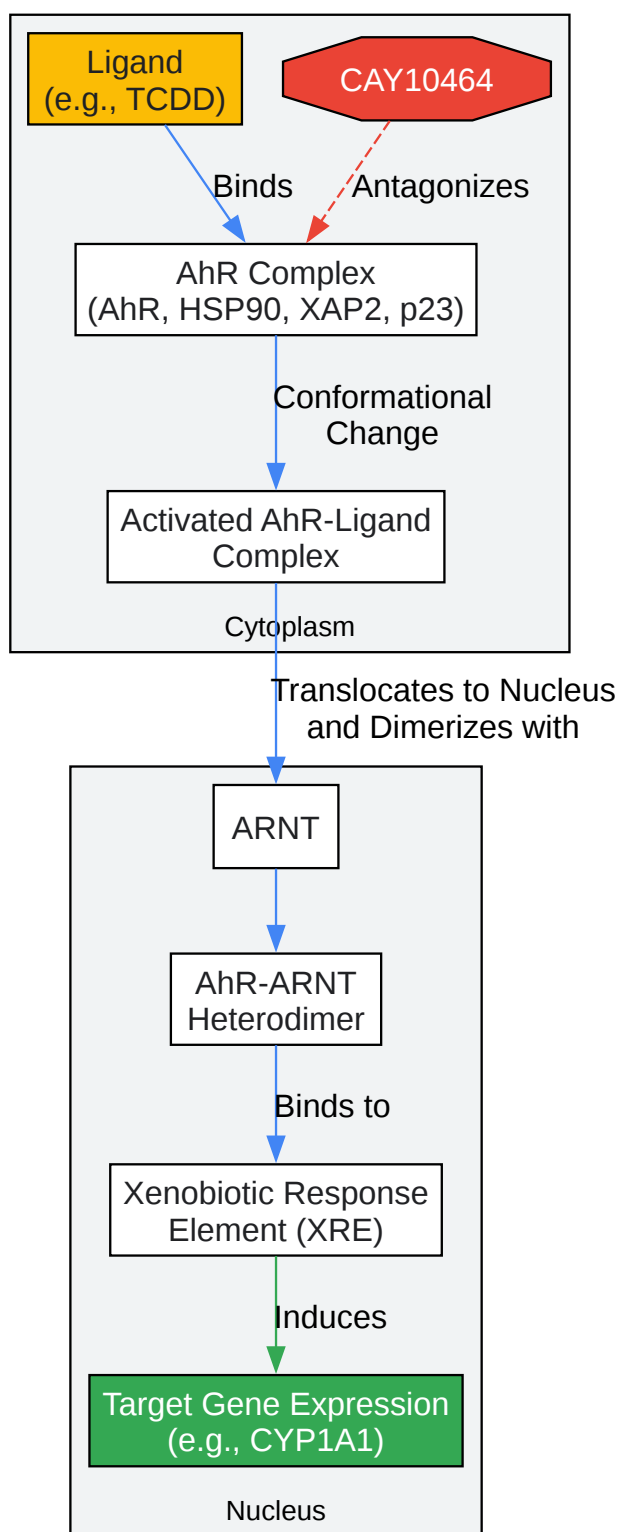


Figure 2: Simplified AhR Signaling Pathway

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